

A Comprehensive Technical Guide to the Solubility of 1-Nonanethiol

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Compound of Interest

Compound Name: 1-Nonanethiol

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This in-depth technical guide provides a thorough examination of the solubility characteristics of **1-nonanethiol** in a variety of common laboratory solvents. Understanding the solubility of this long-chain alkanethiol is crucial for its application in diverse fields, including materials science, organic synthesis, and the development of novel therapeutic agents. This document presents both quantitative and qualitative solubility data, detailed experimental methodologies for solubility determination, and a logical workflow for assessing solubility.

Core Concepts in 1-Nonanethiol Solubility

1-Nonanethiol ($C_9H_{20}S$) is an organosulfur compound characterized by a nine-carbon alkyl chain and a terminal thiol ($-SH$) group. Its solubility is primarily governed by the principle of "like dissolves like." The long, nonpolar hydrocarbon tail dictates its affinity for nonpolar solvents, where it can readily participate in van der Waals interactions. Conversely, the weakly polar thiol group offers limited capacity for hydrogen bonding, resulting in low solubility in highly polar solvents like water.^[1] Thiols, in general, exhibit less hydrogen bonding compared to their alcohol counterparts, leading to lower water solubility.^[2]

Quantitative and Qualitative Solubility Data

The following tables summarize the available solubility data for **1-nonanethiol** and its close homolog, 1-octanethiol, which serves as a valuable proxy for predicting the solubility of 1-

nonanethiol in a broader range of solvents. Due to the nonpolar nature of its long alkyl chain, **1-nonanethiol** is expected to be miscible with many nonpolar organic solvents.

Table 1: Solubility of **1-Nonanethiol** (C₉H₂₀S)

Solvent Class	Solvent	Chemical Formula	Solubility	Temperature (°C)
Polar Protic	Water	H ₂ O	6.543 mg/L (estimated)	25
Methanol	CH ₃ OH	Slightly Soluble	Not Specified	Not Specified
Ethanol	C ₂ H ₅ OH	Soluble	Not Specified	
Polar Aprotic	Chloroform	CHCl ₃	Sparingly Soluble	
Nonpolar	Alcohol	-	Soluble	Not Specified
Benzene	C ₆ H ₆	Soluble	Not Specified	Not Specified
Hexane	C ₆ H ₁₄	Soluble	Not Specified	

Table 2: Quantitative Solubility of 1-Octanethiol (C₈H₁₈S) at 25°C[3]

This data is provided as a strong indicator of the expected solubility behavior of **1-Nonanethiol**.

Solvent	Chemical Formula	Solubility (g/L)
Acetone	C ₃ H ₆ O	4657.01
Acetonitrile	C ₂ H ₃ N	1469.8
n-Butanol	C ₄ H ₁₀ O	3285.05
Cyclohexane	C ₆ H ₁₂	5233.98
Diethyl Ether	(C ₂ H ₅) ₂ O	7038.92
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	3153.21
Ethanol	C ₂ H ₅ OH	2359.72
Ethyl Acetate	C ₄ H ₈ O ₂	2857.72
n-Hexane	C ₆ H ₁₄	3185.57
Methanol	CH ₃ OH	1296.05
Tetrahydrofuran (THF)	C ₄ H ₈ O	10369.43
Toluene	C ₇ H ₈	1825.21

Experimental Protocols for Solubility Determination

The following is a generalized protocol for determining the solubility of a liquid substance like **1-nonanethiol** in various solvents. This method is a composite of standard laboratory practices and principles outlined in guidelines such as the OECD Test Guideline 105 for water solubility.

Objective: To determine the solubility of **1-nonanethiol** in a given solvent at a specified temperature.

Materials:

- **1-Nonanethiol** (high purity)
- Selected solvents (analytical grade)
- Volumetric flasks and pipettes

- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Gas chromatograph with a suitable detector (e.g., FID or SCD) or other appropriate analytical instrument
- Syringes and filters (if necessary)

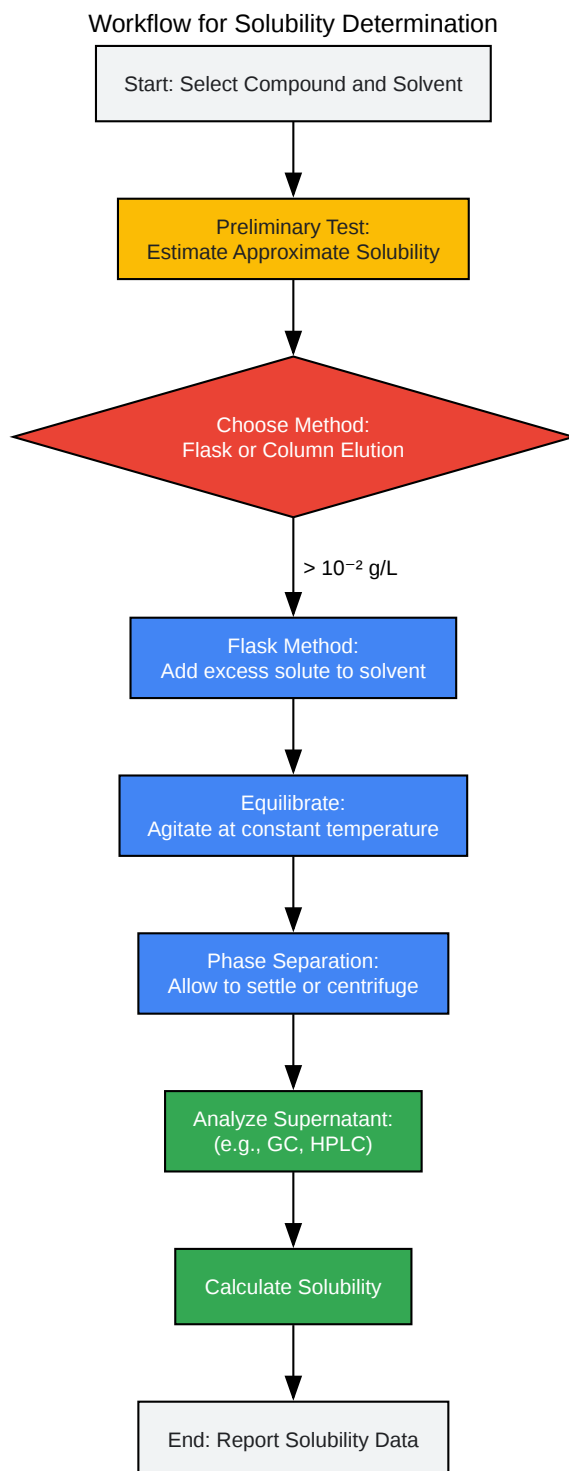
Procedure: Flask Method (for solubilities $> 10^{-2}$ g/L)

- Preparation of the Test Solution:
 - Add an excess amount of **1-nonanethiol** to a known volume of the solvent in a volumetric flask. The excess is crucial to ensure that a saturated solution is achieved.
 - Seal the flask to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. A preliminary test can determine the necessary time, but 24-48 hours is typical for many organic compounds.
- Phase Separation:
 - After equilibration, allow the mixture to stand at the test temperature to permit the separation of undissolved **1-nonanethiol**.
 - If a stable emulsion forms or if separation is slow, centrifuge the mixture at a controlled temperature.
- Sample Analysis:

- Carefully withdraw a known volume of the clear, saturated supernatant.
- Prepare a series of standard solutions of **1-nonanethiol** in the same solvent with known concentrations.
- Analyze the saturated solution and the standard solutions using a calibrated analytical method, such as gas chromatography.
- Construct a calibration curve from the standard solutions and determine the concentration of **1-nonanethiol** in the saturated sample.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L, and report the temperature at which the measurement was made.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of an organic compound.



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Caption: A flowchart of the experimental workflow for determining the solubility of a compound.

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